

Technical Safety & Handling Guide: 4-Acetylpicolinaldehyde

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Compound of Interest

Compound Name: 4-Acetylpicolinaldehyde

CAS No.: 20857-19-6

Cat. No.: B3251273

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Chemical Identity & Molecular Architecture

Target Molecule: **4-Acetylpicolinaldehyde** Synonyms: 4-Acetylpyridine-2-carboxaldehyde; 2-Formyl-4-acetylpyridine CAS Registry Number: 520857-19-6 Molecular Formula: $C_8H_7NO_2$ Molecular Weight: 149.15 g/mol

Structural Analysis for Reactivity

To understand the safety profile of this molecule, one must first understand its electronic environment. It is a pyridine ring substituted with two electron-withdrawing groups:

- Position 2 (Ortho): An aldehyde group (-CHO). This is the primary site of instability. It is highly susceptible to oxidation (to picolinic acid derivatives) and nucleophilic attack (Schiff base formation).
- Position 4 (Para): An acetyl group (-COCH₃).^{[1][2]} This ketone is less reactive than the aldehyde but contributes to the overall electron deficiency of the pyridine ring, increasing the molecule's susceptibility to nucleophilic aromatic substitution or addition.

Implication for Researchers: This compound is not merely a static reagent; it is a bifunctional electrophile. Handling protocols must account for its tendency to polymerize or oxidize upon exposure to air and moisture.

Comprehensive Hazard Assessment (GHS Framework)

Note: As a specialized research chemical, specific toxicological monographs (e.g., REACH dossiers) may be limited. The following classifications are derived from validated Structure-Activity Relationships (SAR) of analogous pyridine aldehydes (e.g., 2-Pyridinecarboxaldehyde, CAS 1121-60-4).

Predicted GHS Classification

| Hazard Class | Category | Hazard Statement | Code |
|-------------------------------|----------|---|------|
| Acute Toxicity (Oral) | Cat 4 | Harmful if swallowed. [3] | H302 |
| Skin Corrosion/Irritation | Cat 2 | Causes skin irritation. [1][4][5] | H315 |
| Serious Eye Damage/Irritation | Cat 2A | Causes serious eye irritation. [1][4][5] | H319 |
| STOT - Single Exposure | Cat 3 | May cause respiratory irritation. [1][6] | H335 |

Toxicological Mechanism

- Cellular Interaction: Pyridine aldehydes can form Schiff bases with amine groups on proteins and DNA, leading to cytotoxicity.
- Metabolic Pathway: Likely metabolized via oxidation to 4-acetylpicolinic acid, which is more water-soluble and excreted renally.
- Sensitization Potential: Like many pyridine derivatives, repeated dermal contact may induce sensitization.

Strategic Handling & Stability Protocols

The "Cold Chain" Imperative: Unlike simple ketones, the aldehyde moiety at the 2-position is prone to Cannizzaro reactions (disproportionation into alcohol and acid) under basic conditions and autoxidation in air.

Storage & Preservation Workflow

- Atmosphere: Must be stored under Argon or Nitrogen. CO₂ is insufficient due to potential reactivity with moisture.
- Temperature: Maintain at 2–8°C.
- Container: Amber glass with a Teflon-lined septum. Avoid metal containers which may catalyze oxidation.

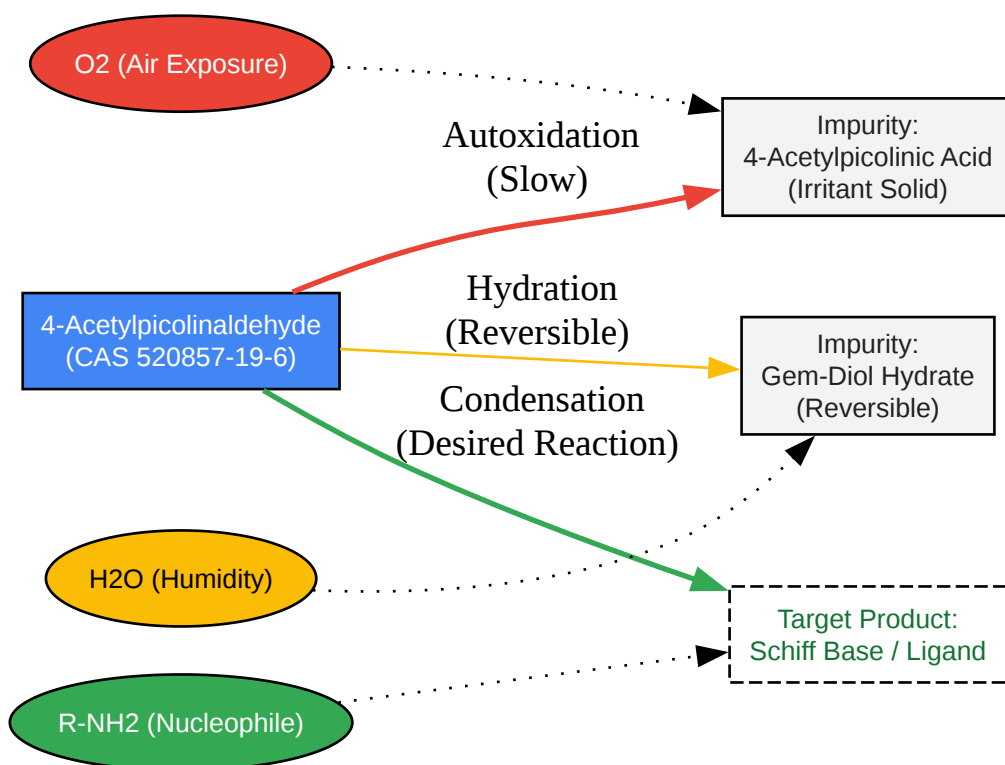
Purity Verification (Self-Validating Protocol)

Before using this reagent in critical synthesis (e.g., MOF ligand construction), verify purity using H-NMR.

- Check Signal: Look for the aldehyde proton singlet around 10.0–10.2 ppm.
- Impurity Flag: A broad singlet around 11–13 ppm indicates oxidation to the carboxylic acid (4-acetylpicolinic acid).

Experimental Workflow Visualization

The following diagram illustrates the critical reactivity pathways that dictate safety and handling requirements.



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Caption: Figure 1. Reactivity profile showing degradation pathways (Red/Yellow) vs. desired synthetic utility (Green).

Emergency Response Protocols Spill Management (Laboratory Scale)

If a spill occurs (< 100 mL), follow this neutralization logic:

- Isolate: Evacuate the immediate area (3–5 meters).
- PPE: Wear nitrile gloves (double gloving recommended), safety goggles, and a lab coat.
- Neutralization:
 - Do not use water initially (spreads the organic layer).
 - Absorb with vermiculite or sand.

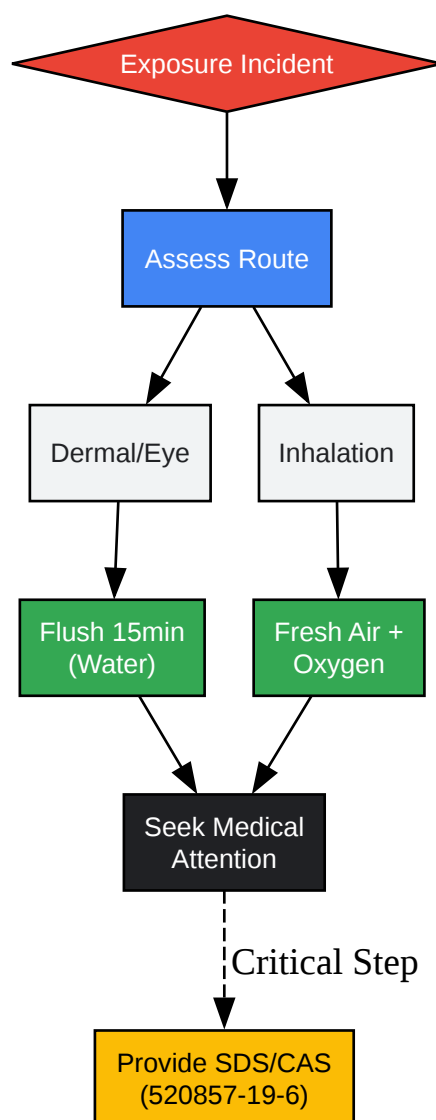
- Optional: Treat the absorbed material with a dilute sodium bisulfite solution (NaHSO_3) to form the bisulfite adduct, effectively quenching the reactive aldehyde.
- Disposal: Collect in a sealed container labeled "Aldehyde Waste - Toxic."

First Aid Measures

| Exposure Route | Immediate Action | Rationale |
|----------------|---|---|
| Inhalation | Move to fresh air; supplement O_2 if breathing is labored.[7][8] | Pyridine vapors are CNS depressants and respiratory irritants. |
| Skin Contact | Wash with soap and water for 15 mins. Do not use ethanol. | Ethanol may increase skin permeability, enhancing absorption. |
| Eye Contact | Rinse with water for 15 mins, lifting eyelids.[7] | Aldehydes can cause corneal clouding; immediate dilution is critical. |
| Ingestion | Rinse mouth. Do not induce vomiting. | Risk of aspiration pneumonia; aldehydes are corrosive to esophageal tissue. |

Incident Response Logic

The following decision tree guides the response to an exposure event.



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Caption: Figure 2. Incident response workflow emphasizing immediate dilution and information transfer to medical personnel.

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